

# Essential Safety and Logistical Information for Handling Ethyl 3,3-diphenylpropanoate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Ethyl 3,3-diphenylpropanoate*

Cat. No.: B1584444

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of laboratory chemicals is paramount. This document provides essential, immediate safety and logistical information for **Ethyl 3,3-diphenylpropanoate**, including operational and disposal plans.

## Physical and Chemical Properties

Property	Value
CAS Number	7476-18-8 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C17H18O2 <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	254.32 g/mol <a href="#">[3]</a> <a href="#">[4]</a>
Purity	97.0% <a href="#">[1]</a>

## Hazard Identification and Personal Protective Equipment (PPE)

**Ethyl 3,3-diphenylpropanoate** is classified as harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.[\[4\]](#) Adherence to proper PPE protocols is mandatory to ensure personnel safety.

Engineering Controls:

- Work in a well-ventilated area.[5] Use appropriate exhaust ventilation where dust or aerosols may form.[4]

Personal Protective Equipment:

- Eye/Face Protection: Wear safety glasses with side-shields or a face shield.[4][6]
- Skin Protection: Wear protective gloves and a lab coat or complete suit protecting against chemicals.[4][6]
- Respiratory Protection: If ventilation is inadequate or for nuisance exposures, use a P95 (US) or P1 (EU EN 143) particle respirator.[4]

## Operational Plan: Step-by-Step Handling Procedures

### 1. Preparation:

- Before handling, ensure you have read and understood the Safety Data Sheet (SDS).
- Work in a designated, well-ventilated chemical fume hood.
- Assemble all necessary equipment and PPE.
- Ensure an eyewash station and safety shower are readily accessible.

### 2. Handling:

- Avoid contact with skin, eyes, and clothing.[6]
- Avoid the formation of dust and aerosols.[4]
- Wash hands thoroughly after handling.[6]

### 3. Storage:

- Store in a tightly closed container.[6]

- Keep in a dry, cool, and well-ventilated place.[[7](#)]

#### 4. Spill Response:

- In case of a spill, evacuate personnel to a safe area.[[7](#)]
- Use personal protective equipment.
- For small spills, absorb with an inert material (e.g., sand, silica gel) and place in a suitable, closed container for disposal.[[8](#)][[9](#)]
- Avoid breathing vapors, mist, or gas.[[4](#)]
- Prevent the product from entering drains.[[6](#)]

## First Aid Measures

- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[[4](#)]
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.[[4](#)]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[[4](#)]
- If Swallowed: Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician.[[4](#)]

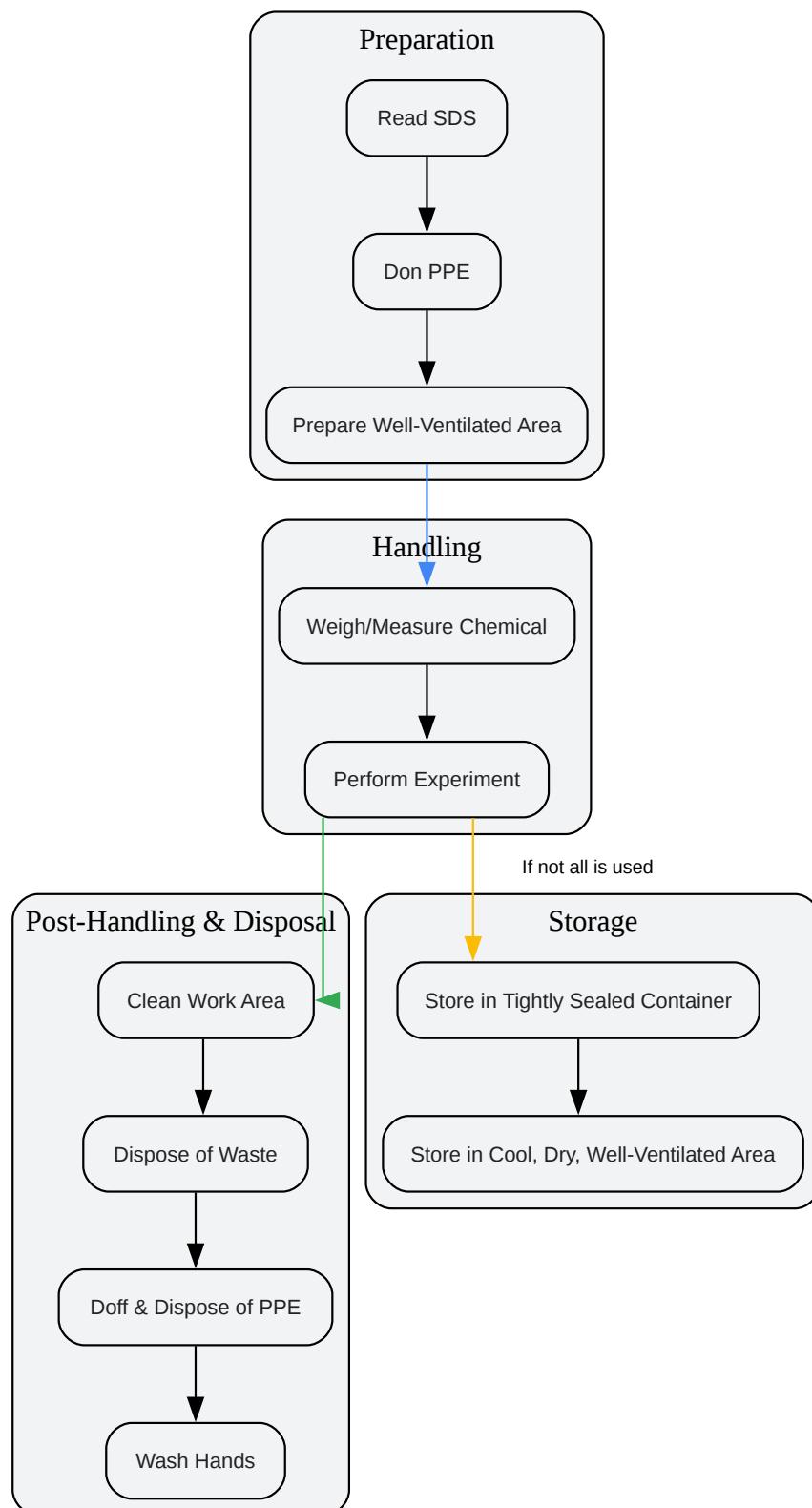
## Disposal Plan

All chemical waste must be handled and disposed of in accordance with local, state, and federal regulations.

- Unused Product: Dispose of contents/container to an approved waste disposal plant.[[10](#)]
- Contaminated Materials: Contaminated clothing and absorbent materials should be sealed in a vapor-tight plastic bag for eventual disposal.[[11](#)] Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.[[4](#)]

- Packaging: Before disposal of the used container, remove the contents completely.[\[6\]](#)

## Safe Handling Workflow



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## References

- 1. Ethyl 3,3-diphenylpropanoate | CAS#:7476-18-8 | Chemsoc [chemsrc.com]
- 2. aksci.com [aksci.com]
- 3. appchemical.com [appchemical.com]
- 4. angenechemical.com [angenechemical.com]
- 5. synerzine.com [synerzine.com]
- 6. tcichemicals.com [tcichemicals.com]
- 7. echemi.com [echemi.com]
- 8. fishersci.com [fishersci.com]
- 9. Ethyl 3-phenyl-3-oxopropanoate(94-02-0) MSDS Melting Point Boiling Point Density Storage Transport [chemicalbook.com]
- 10. sigmaaldrich.com [sigmaaldrich.com]
- 11. Ethyl 3-phenylpropionate | C11H14O2 | CID 16237 - PubChem [pubchem.ncbi.nlm.nih.gov]
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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)